

Peucedanol 3'-O-glucoside: A Technical Overview of A Natural Coumarin Glycoside

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Compound of Interest

Compound Name: *Peucedanol 3'-O-glucoside*

Cat. No.: *B1151974*

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Introduction

Peucedanol 3'-O-glucoside is a naturally occurring coumarin glycoside found in various plant species, notably within the Apiaceae family, including *Glehnia littoralis*.^[1] As a member of the coumarin class of compounds, it is investigated for its potential biological activities. This technical guide provides a summary of the available information on **Peucedanol 3'-O-glucoside**, focusing on its chemical identifiers and reported biological properties.

Chemical Identifiers and Properties

A clear identification of a chemical compound is fundamental for research and development. The following table summarizes the key identifiers for **Peucedanol 3'-O-glucoside**.

Identifier	Value	Reference
CAS Number	65891-61-4	[2]
PubChem CID	100918320	[2]
Molecular Formula	C ₂₀ H ₂₆ O ₁₀	[2]
Molecular Weight	426.4 g/mol	[2]
IUPAC Name	7-hydroxy-6-[(2R)-2-hydroxy-3-methyl-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxybutyl]chromen-2-one	[2]
InChI	InChI=1S/C20H26O10/c1-20(2,30-19-18(27)17(26)16(25)13(8-21)29-19)14(23)6-10-5-9-3-4-15(24)28-12(9)7-11(10)22/h3-5,7,13-14,16-19,21-23,25-27H,6,8H2,1-2H3/t13-,14-,16-,17+,18-,19+/m1/s1	[2]
InChIKey	JJDINAZUSSDSPB-DNLMCPORSA-N	[2]
Canonical SMILES	CC(C)(--INVALID-LINK--O)O[C@H]3--INVALID-LINK--CO)O)O">C@@HO	[2]

Biological Activities and Research Interest

Peucedanol 3'-O-glucoside is an area of interest for its potential pharmacological effects, which are broadly attributed to its coumarin structure. The primary reported, yet not extensively detailed, biological activities include:

- **Antioxidant Properties:** Like many phenolic compounds, it is suggested to possess antioxidant capabilities.
- **Anti-inflammatory Effects:** There is an interest in its potential to modulate inflammatory pathways.
- **Antimicrobial Activity:** Its ability to inhibit the growth of various microorganisms is a subject of preliminary research.

While these activities are proposed, it is crucial to note that detailed in vitro and in vivo studies providing specific quantitative data, such as IC₅₀ or MIC values for **Peucedanol 3'-O-glucoside**, are not readily available in the public scientific literature. The mode of action is generally thought to involve interactions with various biological pathways, potentially influencing enzymatic processes or receptor sites, though specific mechanisms have not been elucidated for this particular compound.^[1]

Experimental Data and Protocols: A Acknowledged Gap

A thorough review of available scientific literature did not yield specific quantitative data from experimental assays for **Peucedanol 3'-O-glucoside**. Consequently, the creation of tables summarizing such data is not currently feasible.

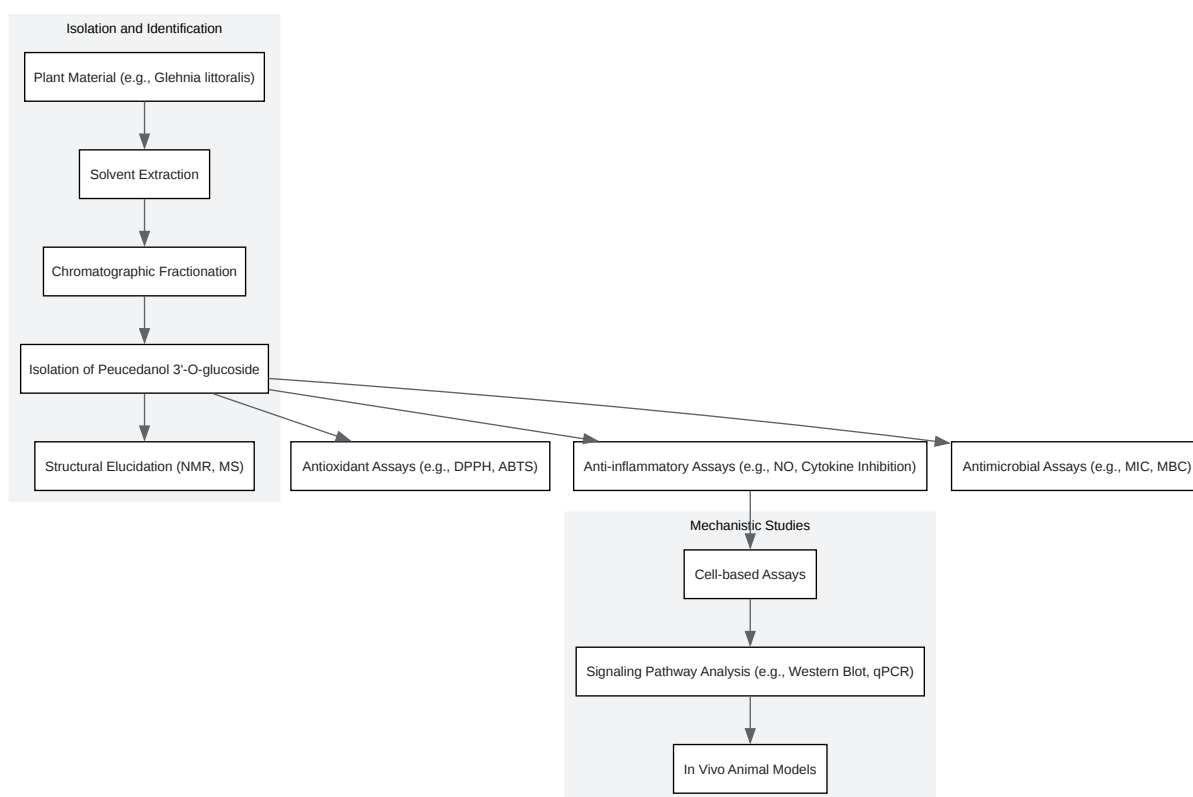
Similarly, detailed experimental protocols for the isolation, purification, or biological evaluation of **Peucedanol 3'-O-glucoside** are not published in a comprehensive manner. Research on related compounds and extracts from *Glehnia littoralis* suggests that standard chromatographic techniques are likely employed for isolation. Biological activity is often assessed using common assays such as DPPH or ABTS for antioxidant capacity, LPS-induced cytokine production in cell lines for anti-inflammatory effects, and broth microdilution for minimum inhibitory concentration (MIC) against microbial strains. However, specific methodologies applied to this compound are not documented.

Signaling Pathways and Logical Relationships

Due to the lack of specific experimental studies on the mechanisms of action of **Peucedanol 3'-O-glucoside**, the creation of detailed signaling pathway diagrams as requested is not

possible at this time. Research on other coumarins and natural glucosides often points towards interference with signaling cascades such as the NF- κ B pathway in inflammation or the activation of antioxidant response elements. However, without direct evidence, any depiction of signaling pathways for **Peucedanol 3'-O-glucoside** would be purely speculative.

To illustrate a generalized workflow for the investigation of a natural product like **Peucedanol 3'-O-glucoside**, the following logical diagram is provided.



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Caption: A generalized workflow for the study of a natural product.

Conclusion

Peucedanol 3'-O-glucoside is a defined natural product with established chemical identifiers. While preliminary interest exists in its potential as an antioxidant, anti-inflammatory, and

antimicrobial agent, the scientific literature currently lacks the in-depth experimental data required for a full technical assessment. For researchers and drug development professionals, this represents an opportunity for novel investigation into the pharmacological profile of this coumarin glycoside. Future studies are necessary to quantify its biological activities, elucidate its mechanisms of action, and determine its potential for therapeutic applications.

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References

- 1. Peucedanol 3'-o-glucoside | 65891-61-4 | QCA89161 [biosynth.com]
- 2. Peucedanol 3'-O-glucoside | C20H26O10 | CID 100918320 - PubChem [pubchem.ncbi.nlm.nih.gov]
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